

# Azodicarbonamide chemical formula and molecular weight

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## Compound of Interest

Compound Name: Azodicarbonamide

Cat. No.: B1663908

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## An In-depth Technical Guide to Azodicarbonamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **azodicarbonamide** (ADA), detailing its chemical properties, synthesis, mechanisms of action, and analytical methodologies. The information is intended for a technical audience and is presented to facilitate research and development activities.

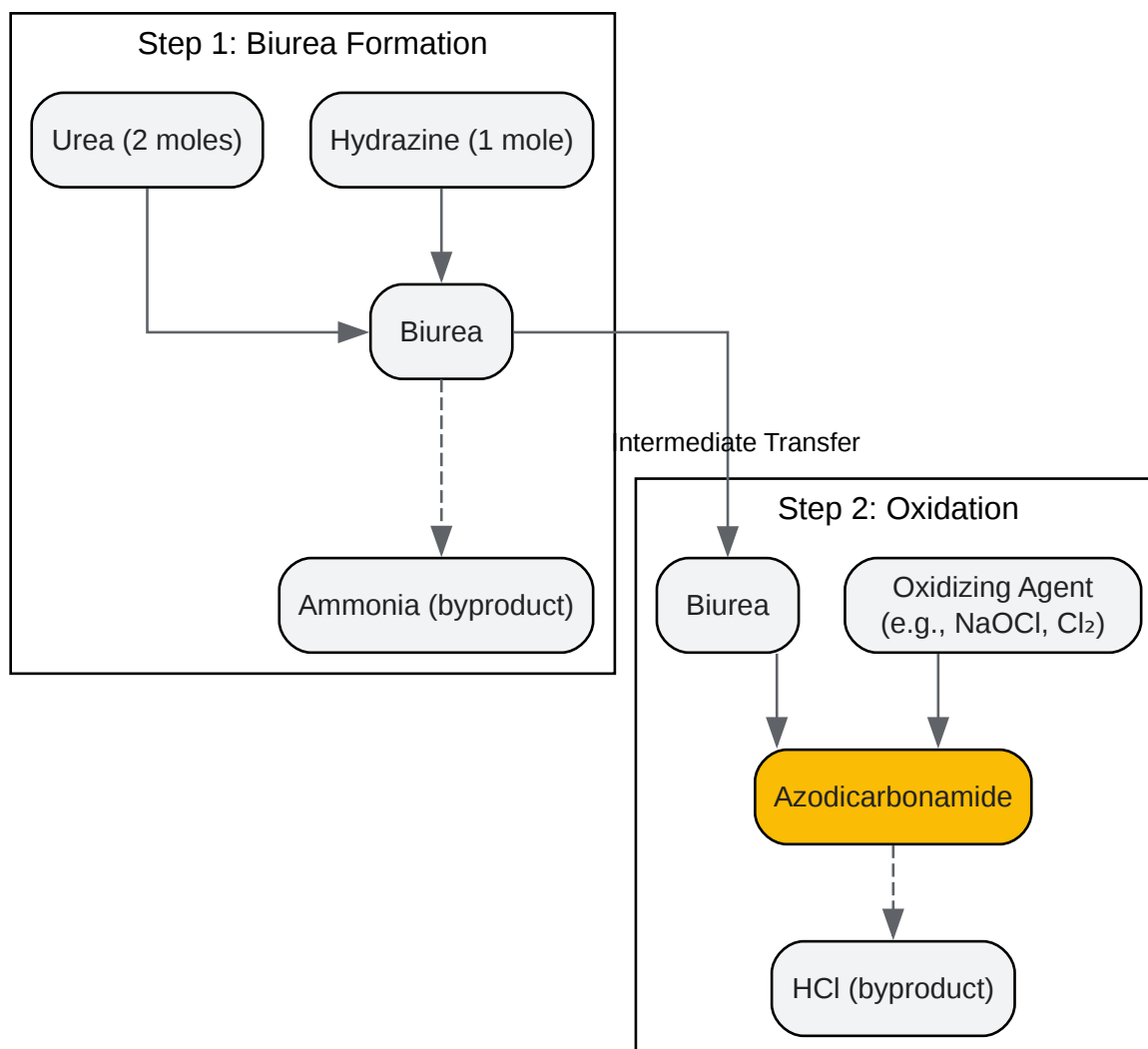
## Core Chemical Properties

**Azodicarbonamide** is a yellow to orange-red, odorless, crystalline powder.<sup>[1]</sup> Its fundamental chemical and physical properties are summarized below.

Property	Value	References
Chemical Formula	C <sub>2</sub> H <sub>4</sub> N <sub>4</sub> O <sub>2</sub>	[1][2][3][4][5][6]
Molecular Weight	116.08 g/mol	[1][2][3][4][7][8]
IUPAC Name	(E)-carbamoyliminourea	[8]
CAS Number	123-77-3	[2][3]
Appearance	Yellow to orange-red crystalline powder	[1][8]
Melting Point	220-225 °C (decomposes)	[1][3]
Solubility	Practically insoluble in water and common solvents; soluble in dimethyl sulfoxide (DMSO).	[1][2][8][9]
Density	~1.65 g/cm <sup>3</sup>	[1][3]

## Synthesis of Azodicarbonamide

The industrial production of **azodicarbonamide** is typically a two-step process. The first step involves the formation of biurea from the reaction of urea and hydrazine. The subsequent step is the oxidation of the resulting biurea to yield **azodicarbonamide**.



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**Caption:** Industrial synthesis pathway of **Azodicarbonamide**.

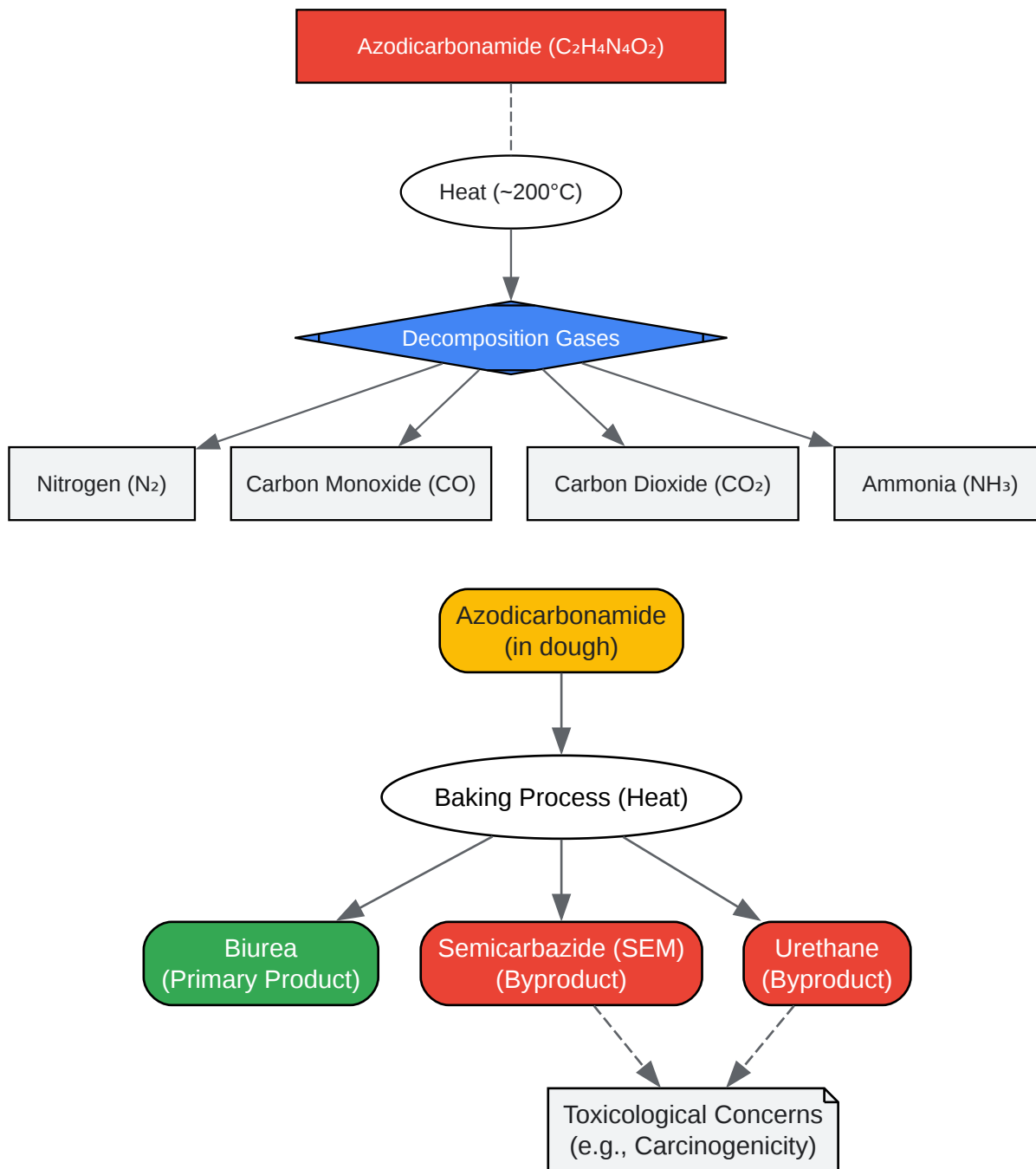
An idealized equation for the synthesis involves treating urea with hydrazine to form biurea.<sup>[10]</sup> The biurea is then oxidized using agents like gaseous chlorine or sodium hypochlorite (NaOCl) to produce **azodicarbonamide**.<sup>[10][11]</sup>

## Mechanism of Action

**Azodicarbonamide**'s primary applications stem from its decomposition and oxidative properties.

### 3.1 As a Blowing Agent

The principal use of **azodicarbonamide** is in the production of foamed plastics and rubbers.[5] [10] Upon thermal decomposition at temperatures around 200°C, it breaks down to produce a mixture of gases, primarily nitrogen, along with carbon monoxide, carbon dioxide, and ammonia.[10] These gases are trapped within the polymer matrix, creating a cellular structure and forming a foamed product.[10] Additives can be used to modify the decomposition temperature to suit different polymers.[10]



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